

Protocol for lateral lithiation of Ethyl 4-acetyl-5-methylisoxazole-3-carboxylate

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Compound of Interest

Compound Name: Ethyl 4-acetyl-5-methylisoxazole-3-carboxylate

Cat. No.: B094350

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Application Notes and Protocols

Topic: Protocol for Lateral Lithiation of **Ethyl 4-acetyl-5-methylisoxazole-3-carboxylate**

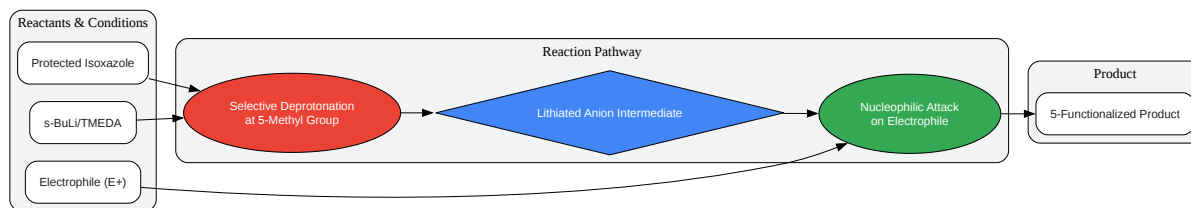
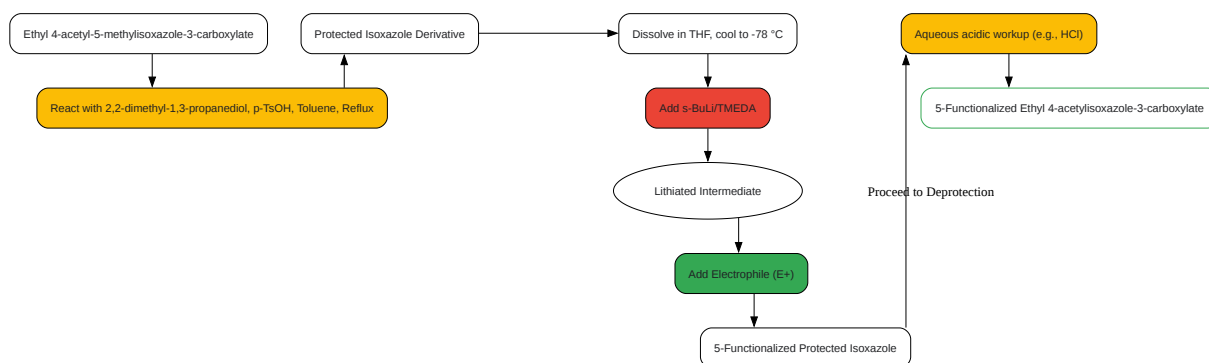
Audience: Researchers, scientists, and drug development professionals.

Introduction

The selective functionalization of heterocyclic compounds is a cornerstone of modern synthetic chemistry, particularly in the development of novel pharmaceutical agents. Isoxazole moieties are prevalent in a variety of biologically active molecules. The targeted modification of such scaffolds allows for the systematic exploration of structure-activity relationships. Lateral lithiation, the deprotonation of an exocyclic C-H bond, offers a powerful strategy for the introduction of diverse substituents. This application note provides a detailed protocol for the lateral lithiation of the 5-methyl group of **ethyl 4-acetyl-5-methylisoxazole-3-carboxylate**. Direct lithiation of this substrate is challenging; however, protection of the 4-acetyl group enables smooth deprotonation at the adjacent 5-methyl position, followed by quenching with various electrophiles.^{[1][2]} This method provides a facile route to 5-functionalized 3-isoxazolyl carboxylic acid derivatives, which are valuable precursors for further synthetic transformations.^[1]

Experimental Workflow

The overall experimental workflow for the lateral lithiation of **ethyl 4-acetyl-5-methylisoxazole-3-carboxylate** involves three main stages: protection of the 4-acetyl group, lateral lithiation and quenching with an electrophile, and finally, deprotection to yield the functionalized product.



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References

- 1. umimpact.umd.edu [umimpact.umd.edu]
- 2. Lateral lithiation of ethyl 4-acetyl-5-methyl-3-isoxazolyl carboxylate with 5,5-dimethyl-1,3-dioxanyl as a directing group | Semantic Scholar [semanticscholar.org]
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